

how to prepare AC-55541 stock solutions correctly

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AC-55541 Stock Solution Technical Support Center

This technical support guide provides detailed instructions and troubleshooting advice for the correct preparation of **AC-55541** stock solutions for research applications.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving AC-55541?

A1: The recommended solvent for preparing stock solutions of **AC-55541** is dimethyl sulfoxide (DMSO).[1][2][3][4]

Q2: What is the maximum concentration to which I can dissolve AC-55541 in DMSO?

A2: **AC-55541** is soluble in DMSO up to 50 mM.[1][2] Other sources have reported solubilities of 10 mg/mL and \geq 51 mg/mL in DMSO.[3][5] It is important to note that the batch-specific molecular weight may vary slightly, which can affect the final concentration.

Q3: How should I store the solid AC-55541 compound and its stock solution?

A3: Solid **AC-55541** should be stored at -20°C under desiccating and dark conditions.[1][2] Prepared stock solutions in DMSO should be stored at -20°C for up to one year or at -80°C for up to two years.[5]



Q4: Can I use other solvents to dissolve AC-55541?

A4: While DMSO is the primary recommended solvent, **AC-55541** has also been reported to be soluble in DMF at a concentration of 15 mg/mL.[3] For aqueous buffers, it has very limited solubility; for instance, in a DMF:PBS (pH 7.2) (1:8) mixture, the solubility is only 0.11 mg/mL. [3] It is highly recommended to prepare the primary stock solution in DMSO.

Quantitative Data Summary

Parameter	Value	Source(s)
Molecular Weight	~518.36 g/mol	[1][4]
Purity	≥97%	[1]
Solubility in DMSO	Up to 50 mM	[1][2]
10 mg/mL	[3]	_
≥ 51 mg/mL	[5]	_
Solubility in DMF	15 mg/mL	[3]
Solubility in DMF:PBS (pH 7.2) (1:8)	0.11 mg/mL	[3]
Storage of Solid Compound	-20°C	[1][2]
Storage of Stock Solution	-20°C (1 year) or -80°C (2 years)	[5]

Experimental Protocol: Preparation of a 10 mM AC-55541 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of AC-55541 in DMSO.

Materials:

- AC-55541 solid compound
- Anhydrous/molecular biology grade DMSO



- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Equilibrate AC-55541: Allow the vial of solid AC-55541 to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weigh the Compound: Tare a sterile microcentrifuge tube on an analytical balance. Carefully
 weigh the desired amount of AC-55541. For example, to prepare 1 mL of a 10 mM stock
 solution, you would need 5.18 mg of AC-55541 (based on a molecular weight of 518.36
 g/mol).
- Add Solvent: Add the calculated volume of DMSO to the tube containing the AC-55541. For the example above, add 1 mL of DMSO.
- Dissolve the Compound: Close the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication can aid in dissolution if necessary.[4]
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

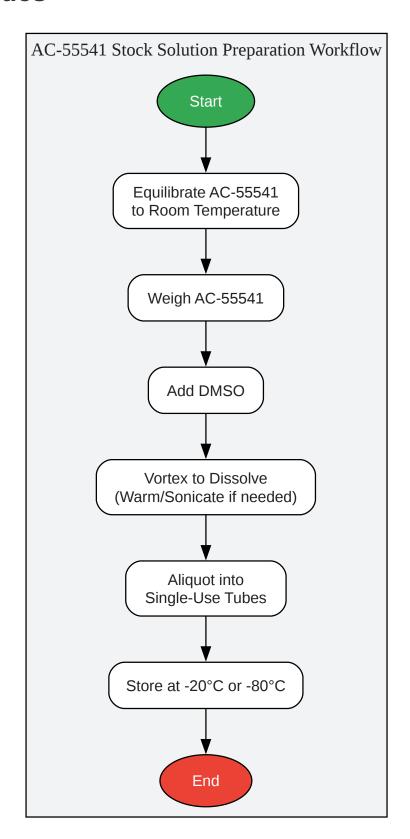
Troubleshooting Guide



Issue	Possible Cause	Recommended Solution
AC-55541 does not dissolve completely.	Insufficient solvent volume.	Add a small amount of additional DMSO and continue to vortex.
Low-quality DMSO.	Use fresh, anhydrous/molecular biology grade DMSO. Hygroscopic DMSO can significantly impact solubility.[5]	
Insufficient mixing.	Continue to vortex. Gentle warming or sonication may be applied.	-
Precipitate forms in the stock solution upon storage.	Supersaturated solution.	The concentration may be too high. Try preparing a slightly more dilute stock solution.
Freeze-thaw cycles.	Ensure the stock solution is aliquoted into single-use volumes to minimize freezethaw cycles.	
Improper storage.	Store at the recommended temperature (-20°C or -80°C) in a tightly sealed container.	
Inconsistent experimental results.	Inaccurate concentration of the stock solution.	Verify the calculations for preparing the stock solution. Ensure the analytical balance and pipettes are properly calibrated. Use the batch-specific molecular weight if available.
Degradation of the compound.	Avoid repeated freeze-thaw cycles and prolonged exposure to light. Use a fresh aliquot for each experiment.	



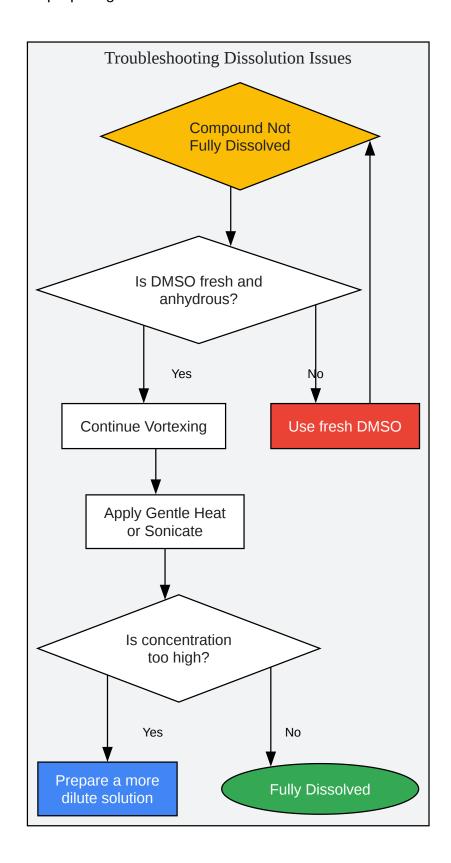
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Caption: Workflow for preparing AC-55541 stock solution.



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Caption: Decision tree for troubleshooting AC-55541 dissolution problems.

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